

# Application of EDDS as a Flushing Agent for Contaminated Soil Washing

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## Compound of Interest

Compound Name: Edds

Cat. No.: B8803695

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## Application Notes

### Introduction

Ethylenediamine-N,N'-disuccinic acid (**EDDS**) is a biodegradable chelating agent that has emerged as a promising alternative to the more persistent ethylenediaminetetraacetic acid (EDTA) for the remediation of heavy metal-contaminated soils.[1][2][3] Soil washing is an ex situ remediation technique that involves excavating contaminated soil and washing it with a chemical solution to extract the contaminants. **EDDS** is particularly effective in mobilizing certain heavy metals, such as copper (Cu), zinc (Zn), and cadmium (Cd), by forming stable, water-soluble metal-**EDDS** complexes that can be flushed from the soil matrix.[4] Its low efficiency for lead (Pb) extraction is a notable limitation.[4]

### Mechanism of Action

The fundamental principle behind **EDDS**-based soil washing is chelation.[4] **EDDS**, a hexadentate ligand, forms strong, one-to-one complexes with divalent and trivalent metal ions. This process involves the donation of electrons from the nitrogen and oxygen atoms of **EDDS** to the metal ion, forming multiple coordinate bonds and a stable, ring-like structure known as a chelate. The formation of these water-soluble metal-**EDDS** complexes facilitates the desorption of heavy metals from soil particles into the washing solution, allowing for their subsequent removal and treatment. The effectiveness of this process is influenced by several factors, including soil pH, the concentration of **EDDS**, the liquid-to-solid ratio, and the contact time.

## Advantages of **EDDS**

- **Biodegradability:** Unlike EDTA, which is highly resistant to biodegradation and can persist in the environment, **EDDS** is readily biodegradable.[1][2] This characteristic significantly reduces the risk of secondary environmental contamination.
- **Environmental Friendliness:** Due to its biodegradability, **EDDS** is considered a more environmentally benign chelating agent for soil remediation.[4]
- **Effectiveness for Specific Metals:** **EDDS** has demonstrated high extraction efficiencies for Cu and Zn.[4]

## Limitations and Considerations

- **Lower Efficiency for Lead:** **EDDS** is generally less effective than EDTA for the extraction of lead from contaminated soils.[4]
- **Influence of Soil Properties:** The effectiveness of **EDDS** can be influenced by soil characteristics such as pH, organic matter content, and the presence of competing cations (e.g., calcium, iron, aluminum).[1][5]
- **Cost:** The cost of **EDDS** can be a limiting factor for large-scale applications compared to other washing agents.

# Experimental Protocols

## Protocol 1: Batch Washing Experiment for Heavy Metal Extraction

This protocol outlines a laboratory-scale batch washing experiment to determine the efficiency of **EDDS** in removing heavy metals from a contaminated soil sample.

### Materials:

- Contaminated soil, air-dried and sieved (<2 mm)
- [S,S]-**EDDS** trisodium salt
- Deionized water

- Nitric acid (HNO<sub>3</sub>) and Hydrochloric acid (HCl) for pH adjustment
- Mechanical shaker
- Centrifuge and centrifuge tubes
- 0.45 µm syringe filters
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectrometry (AAS)

#### Procedure:

- Soil Characterization: Before treatment, characterize the soil for its initial heavy metal concentrations, pH, organic matter content, and particle size distribution.
- Preparation of **EDDS** Solution: Prepare a stock solution of **EDDS** (e.g., 0.1 M) in deionized water. Prepare a series of washing solutions with varying **EDDS** concentrations (e.g., 0.005 M, 0.01 M, 0.05 M, 0.1 M) from the stock solution. Adjust the pH of the solutions to the desired experimental value (e.g., 7) using dilute HNO<sub>3</sub> or HCl.
- Soil Washing:
  - Place a known mass of contaminated soil (e.g., 5 g) into a series of centrifuge tubes.
  - Add a specific volume of the **EDDS** washing solution to each tube to achieve a desired liquid-to-solid ratio (e.g., 10:1 mL/g).
  - Securely cap the tubes and place them on a mechanical shaker.
  - Agitate the tubes for a predetermined contact time (e.g., 2, 6, 12, 24 hours) at a constant speed (e.g., 150 rpm) and temperature.
- Separation and Analysis:
  - After shaking, remove the tubes and centrifuge them at a high speed (e.g., 4000 rpm) for a specified duration (e.g., 20 minutes) to separate the soil from the supernatant.

- Carefully decant the supernatant and filter it through a 0.45 µm syringe filter.
- Acidify the filtered supernatant with a few drops of concentrated HNO<sub>3</sub> to preserve the metals.
- Analyze the concentration of heavy metals in the filtered supernatant using ICP-OES or AAS.
- Calculation of Removal Efficiency:
  - Calculate the amount of metal extracted per unit mass of soil.
  - Determine the removal efficiency (%) using the following formula: Removal Efficiency (%) = (Concentration of metal in supernatant × Volume of supernatant) / (Initial concentration of metal in soil × Mass of soil) × 100

## Protocol 2: Column Flushing Experiment for In-Situ Simulation

This protocol simulates an in-situ soil flushing scenario to evaluate the effectiveness of **EDDS** under dynamic flow conditions.

### Materials:

- Contaminated soil, air-dried and sieved (<2 mm)
- Glass or acrylic column with adjustable flow control
- Peristaltic pump
- **EDDS** washing solution (prepared as in Protocol 1)
- Fraction collector
- Deionized water
- Sand and gravel (for column packing)
- ICP-OES or AAS

#### Procedure:

- Column Packing:
  - Place a layer of gravel at the bottom of the column, followed by a layer of sand.
  - Carefully pack a known mass of the contaminated soil into the column to a specific bulk density, ensuring uniformity to avoid preferential flow paths.
  - Place a layer of sand on top of the soil.
- Saturation:
  - Slowly introduce deionized water from the bottom of the column in an upward flow to saturate the soil and minimize air entrapment. Allow the column to equilibrate.
- Flushing:
  - Introduce the **EDDS** washing solution into the top of the column at a constant flow rate using a peristaltic pump. The flow rate should be chosen to represent a realistic groundwater velocity.
  - Collect the effluent (leachate) from the bottom of the column at regular time intervals using a fraction collector.
- Analysis:
  - Measure the volume of each collected fraction.
  - Analyze the concentration of heavy metals in each fraction using ICP-OES or AAS.
- Data Interpretation:
  - Plot the concentration of heavy metals in the effluent as a function of the number of pore volumes flushed.
  - Calculate the cumulative mass of each metal removed from the soil column over the duration of the experiment.

- After the flushing is complete, the soil can be extruded from the column and analyzed for residual heavy metal concentrations at different depths.

## Data Presentation

Table 1: Effect of **EDDS** Concentration and pH on Heavy Metal Removal Efficiency (%) from Contaminated Soil (Batch Washing)

EDDS Conc. (mol/L)	pH	Cu Removal (%)	Zn Removal (%)	Pb Removal (%)	Cd Removal (%)
0.01	5.5	65	50	20	45
0.01	7.0	60	45	18	40
0.05	5.5	85	75	35	70
0.05	7.0	80	70	32	65
0.10	5.5	95	88	45	85
0.10	7.0	92	85	42	80

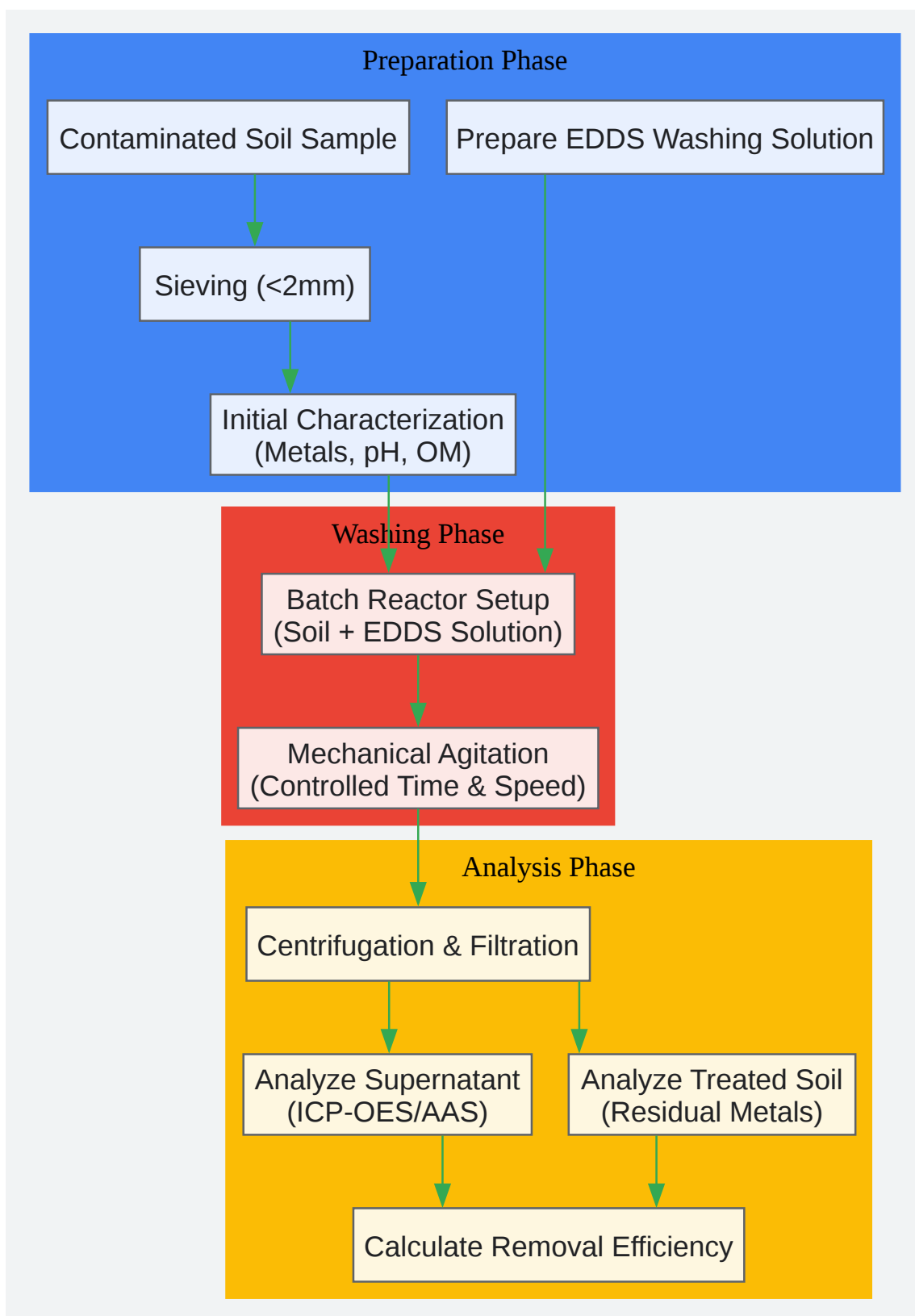
Note: The data presented in this table are representative values synthesized from multiple sources and are intended for illustrative purposes. Actual removal efficiencies will vary depending on specific soil characteristics and experimental conditions.

Table 2: Influence of Washing Scheme on Heavy Metal Removal Efficiency (%)

Washing Scheme	Total EDDS Dosage (mmol/kg)	Cu Removal (%)	Zn Removal (%)	Pb Removal (%)
Single-Pulse Injection	10	40	35	15
Multi-Pulse Injection	10 (in 2 pulses)	55	50	25
Continuous Injection	10	60	55	22
Step-Gradient Injection	10	50	65	30

Note: This table summarizes the general findings on the impact of different **EDDS** application strategies. The relative effectiveness of each scheme can be metal-specific.

## Mandatory Visualization



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Caption: Experimental workflow for batch soil washing with **EDDS**.



Caption: Mechanism of **EDDS** chelation for heavy metal removal from soil.

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- To cite this document: BenchChem. [Application of EDDS as a Flushing Agent for Contaminated Soil Washing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8803695#edds-as-a-flushing-agent-for-contaminated-soil-washing]

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